

Application Notes & Protocols: Development of Piroxicam-Beta-Cyclodextrin Topical Gel

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Compound of Interest

Compound Name: *Piroxicam-beta-cyclodextrin*

CAS No.: 121696-62-6

Cat. No.: B571036

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Introduction

Piroxicam is a potent non-steroidal anti-inflammatory drug (NSAID) widely used for treating inflammatory conditions like rheumatoid arthritis and osteoarthritis.[1][2] However, its oral administration is associated with gastrointestinal side effects.[1] Topical delivery offers a promising alternative by delivering the drug directly to the site of inflammation, minimizing systemic exposure and adverse effects.[2] A major challenge in developing topical formulations is Piroxicam's poor water solubility, which can limit its dissolution and subsequent skin permeation.[1][3]

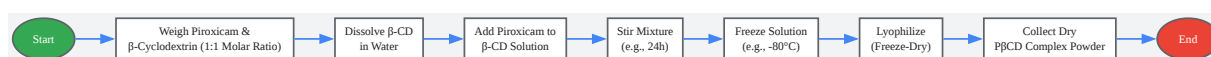
To overcome this, Piroxicam can be complexed with beta-cyclodextrin (β -CD), a cyclic oligosaccharide. This inclusion complex enhances the aqueous solubility and dissolution rate of Piroxicam, thereby improving its potential for topical delivery.[1][4][5] These application notes provide detailed protocols for the preparation, characterization, and evaluation of a **Piroxicam-beta-cyclodextrin** (P β CD) topical gel.

Part 1: Preparation of Piroxicam- β -Cyclodextrin (P β CD) Inclusion Complex

The formation of an inclusion complex is a critical first step. The freeze-drying method is commonly employed to produce a porous, amorphous complex with enhanced dissolution properties.[1][4]

Experimental Protocol: Freeze-Drying Method

- **Molar Calculation:** Calculate the required amounts of Piroxicam and β -cyclodextrin for an equimolar (1:1) ratio.[6] Other ratios, such as 1:2.5, can also be used.[7]
- **Dissolution:** Dissolve the calculated amount of β -cyclodextrin in a suitable volume of distilled water with gentle heating and stirring.
- **Addition of Piroxicam:** To the aqueous solution of β -cyclodextrin, add the calculated amount of Piroxicam. Some protocols may use an ammoniacal solution to facilitate the dissolution of Piroxicam before adding it to the β -cyclodextrin solution.[7]
- **Mixing:** Stir the mixture continuously for a specified period (e.g., 30 minutes to 24 hours) at a controlled temperature to ensure adequate interaction and complex formation.[7][8]
- **Freezing:** Rapidly freeze the resulting aqueous solution/dispersion at a low temperature (e.g., -80°C).
- **Lyophilization:** Place the frozen sample in a freeze-dryer and lyophilize it for 24-48 hours until all the water has been removed by sublimation.
- **Collection and Storage:** Collect the resulting fluffy, solid P β CD complex powder and store it in a desiccator until further use.



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Fig 1. Workflow for P β CD Inclusion Complex Preparation.

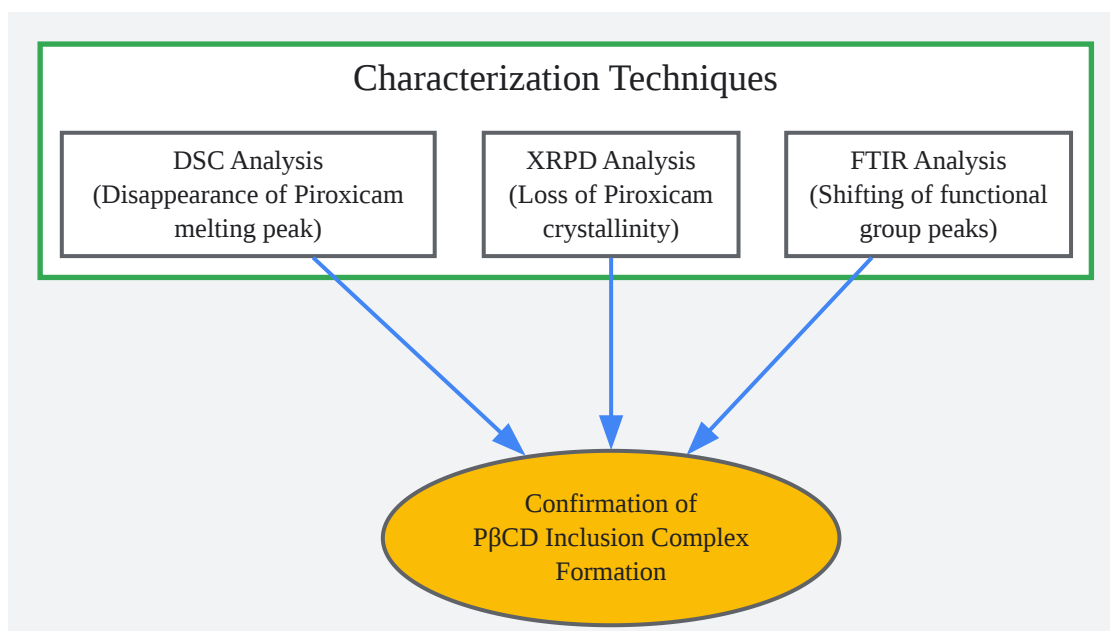
Part 2: Characterization of the P β CD Inclusion Complex

Confirmation of the inclusion complex formation is essential. This is typically achieved by observing the changes in the physicochemical properties of Piroxicam after complexation.

Experimental Protocols: Characterization Methods

- Differential Scanning Calorimetry (DSC):
 - Accurately weigh 3-5 mg of the sample (Piroxicam, β -CD, physical mixture, or P β CD complex) into an aluminum pan.
 - Seal the pan and place it in the DSC instrument. Use an empty sealed pan as a reference.
 - Heat the sample at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., 20°C to 250°C).^[7]
 - Record the thermogram. The disappearance or significant shift of the endothermic peak of Piroxicam (around 200-205°C) in the P β CD complex thermogram indicates successful complexation.^[9]
- X-Ray Powder Diffractometry (XRPD):
 - Place a thin layer of the powder sample on the sample holder.
 - Scan the sample over a 2 θ range (e.g., 5° to 40°) using a copper target X-ray source.
 - Record the diffraction pattern. The disappearance of sharp crystalline peaks of Piroxicam and the appearance of a broad, diffuse halo in the P β CD complex pattern suggest a change from a crystalline to an amorphous state, confirming complexation.^{[1][8]}
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Mix a small amount of the sample with dry potassium bromide (KBr).
 - Compress the mixture into a thin pellet using a hydraulic press.

- Place the pellet in the FTIR spectrometer and scan over a specific wavenumber range (e.g., 4000 to 400 cm^{-1}).^[6]
- Analyze the resulting spectrum for shifts, broadening, or disappearance of characteristic peaks of Piroxicam, which indicates interaction with the β -CD cavity.^[1]



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Fig 2. Logic Diagram for P β CD Complex Confirmation.

Data Presentation: Typical Characterization Results

Technique	Piroxicam (Pure Drug)	PβCD Inclusion Complex	Inference
DSC	Sharp endothermic peak at ~205°C.[9]	Absence or significant broadening/shifting of the Piroxicam peak.[1][7]	Piroxicam is molecularly dispersed within the β-CD cavity.
XRPD	Multiple sharp peaks indicating high crystallinity.[8]	A diffuse, amorphous halo pattern.[1]	Loss of crystalline nature of Piroxicam.
FTIR	Characteristic peaks for C=O, S=O, and N-H stretching.	Broadening and shifting of characteristic Piroxicam peaks.[1]	Interaction between Piroxicam's functional groups and β-CD.

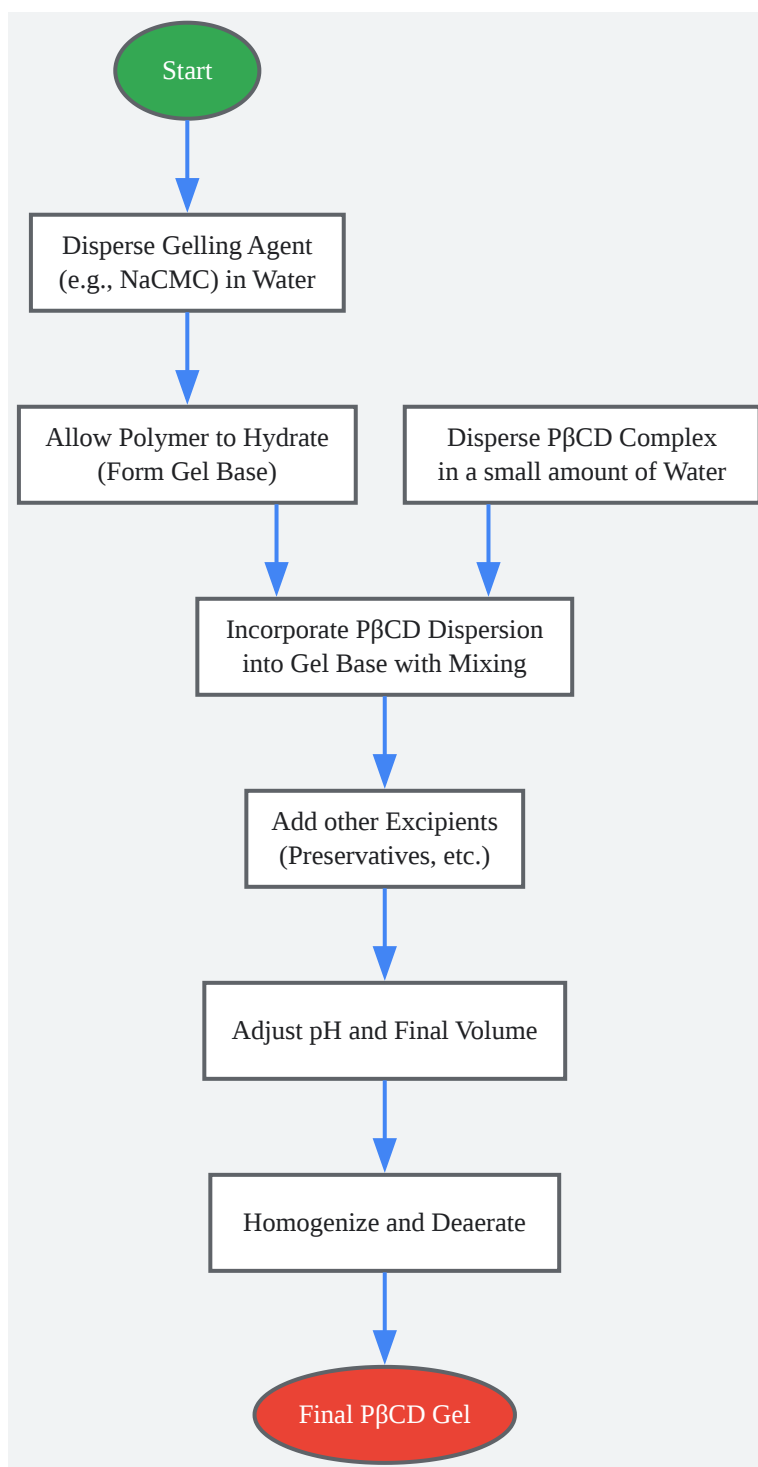
Part 3: Formulation of the PβCD Topical Gel

The PβCD complex is incorporated into a suitable gel base to create the final topical formulation. Hydrophilic polymers like Hydroxypropyl Methylcellulose (HPMC) or Sodium Carboxymethyl Cellulose (NaCMC) are common gelling agents.[1][6]

Experimental Protocol: Gel Formulation

- Preparation of Gel Base:
 - Accurately weigh the required amount of the gelling agent (e.g., 2-3% w/v HPMC or NaCMC).[1][6]
 - Disperse the polymer in a portion of purified water with continuous stirring until a homogenous, lump-free dispersion is formed. Allow the polymer to hydrate completely (this may take several hours or overnight).
- Addition of Other Excipients: Dissolve any preservatives (e.g., methylparaben, propylparaben) or permeation enhancers in a separate vehicle (e.g., propylene glycol) with gentle heating if necessary.

- Incorporation of P β CD Complex:
 - Disperse the previously prepared P β CD complex powder in a small amount of purified water.
 - Add this dispersion to the hydrated gel base slowly and with continuous mixing.
- Final Mixing and pH Adjustment:
 - Add the excipient solution (from step 2) to the main gel base and mix until uniform.
 - Make up the final weight/volume with purified water.
 - Check the pH of the gel and adjust it to a skin-compatible range (pH 5.5-7.0) using a suitable pH adjuster like triethanolamine if necessary.
- Deaeration: Let the gel stand or centrifuge it at low speed to remove any entrapped air bubbles.



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Fig 3. Workflow for PβCD Topical Gel Formulation.

Data Presentation: Example Gel Formulations

Ingredient	Formulation F1 (% w/w)[6]	Formulation F2 (% w/w)
Piroxicam- β -CD Complex	Equivalent to 1% Piroxicam	Equivalent to 1% Piroxicam
Sodium CMC	3.0	-
HPMC K4M	-	2.0
Propylene Glycol	10.0	10.0
Methylparaben	0.2	0.2
Propylparaben	0.02	0.02
Purified Water	q.s. to 100	q.s. to 100

Part 4: Physicochemical Characterization of the Gel

The prepared gel must be evaluated for its quality and performance characteristics.

Experimental Protocols: Gel Characterization

- pH Measurement: Calibrate a digital pH meter and measure the pH of the gel formulation directly.
- Viscosity: Use a rotational viscometer (e.g., Brookfield viscometer) with a suitable spindle to measure the apparent viscosity of the gel at a controlled temperature (e.g., 25°C) and different rotational speeds.[1]
- Drug Content Uniformity:
 - Accurately weigh 100 mg of the gel and dissolve it in 100 mL of a suitable solvent (e.g., phosphate buffer pH 6.8).[10]
 - Shake the solution for 2 hours to ensure complete dissolution of the drug.[10]
 - Filter the solution, make appropriate dilutions, and measure the absorbance using a UV-Visible spectrophotometer at the λ_{max} of Piroxicam (e.g., ~332-354 nm).[6][11]
 - Calculate the drug content using a standard calibration curve.

- **Spreadability:** Place a known weight (e.g., 0.5 g) of the gel on a glass slide. Place another glass slide on top and apply a standard weight (e.g., 500 g) for 5 minutes. Measure the diameter of the circle formed by the spread gel.

Data Presentation: Typical Physicochemical Properties

Parameter	Acceptable Range / Typical Value
Appearance	Homogeneous, clear, and free from lumps.[10]
pH	5.5 - 7.0
Viscosity (cP)	Varies with polymer type and concentration.
Drug Content (%)	95% - 105% of the labeled amount.
Spreadability (cm)	Depends on viscosity; higher values indicate easier application.

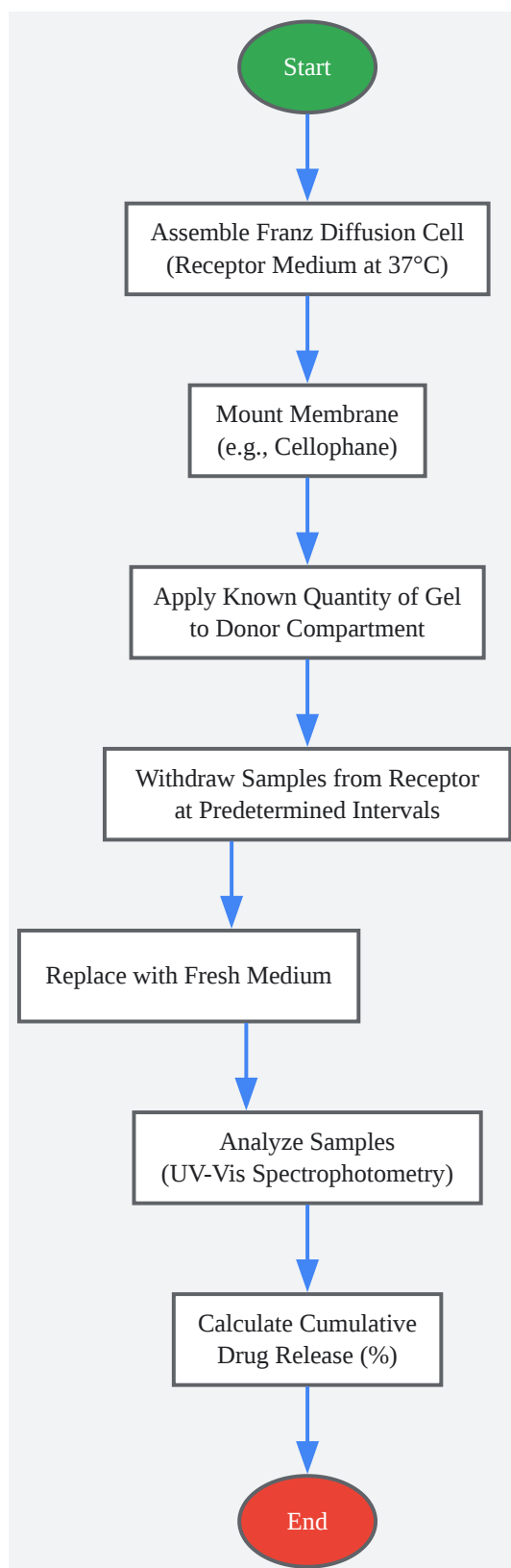
Part 5: In Vitro Drug Release Studies

This test evaluates the rate and extent of drug release from the gel formulation, which is crucial for predicting its in vivo performance.

Experimental Protocol: Franz Diffusion Cell Method

- **Apparatus Setup:** Set up a Franz diffusion cell. The receptor compartment is filled with a suitable medium (e.g., phosphate buffer pH 6.8 or 7.4), maintained at $37 \pm 0.5^{\circ}\text{C}$, and stirred continuously.[1][10]
- **Membrane Mounting:** Mount a synthetic membrane (e.g., cellophane) or excised animal skin between the donor and receptor compartments.[6][10]
- **Sample Application:** Accurately weigh a specific amount of the gel (e.g., 1 g) and apply it uniformly over the membrane surface in the donor compartment.[10]
- **Sampling:** At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8 hours), withdraw a sample (e.g., 1 mL) from the receptor compartment.

- Volume Replacement: Immediately replace the withdrawn volume with an equal volume of fresh, pre-warmed receptor medium to maintain sink conditions.
- Analysis: Analyze the collected samples for Piroxicam concentration using a validated UV-Visible spectrophotometric method.
- Data Calculation: Calculate the cumulative amount of drug released per unit area as a function of time.



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Fig 4. Workflow for In Vitro Drug Release Study.

Data Presentation: Example In Vitro Release Profile

Time (hours)	Formulation F1 (% Cumulative Release) ^[6]	Reference Marketed Gel (%)
0.5	35	30
1.0	62	55
2.0	85	78
3.0	95	90
4.0	>98	>95

Note: Data is illustrative. P β CD formulations are expected to show enhanced release compared to gels with uncomplexed Piroxicam.^{[1][6]}

Part 6: Stability Studies

Stability testing is performed to ensure the quality, safety, and efficacy of the product throughout its shelf life.

Experimental Protocol: Accelerated Stability Study

- Storage: Store the gel formulations in their final intended packaging (e.g., collapsible aluminum tubes) at accelerated conditions (e.g., 40°C $\pm$ 2°C and 75% $\pm$ 5% RH) for a period of 3-6 months.^{[1][9]}
- Sampling: Withdraw samples at specified time points (e.g., 0, 1, 2, and 3 months).
- Evaluation: Evaluate the samples for any changes in physical appearance (color, homogeneity), pH, viscosity, and drug content.^{[1][10]}
- Analysis: Analyze the results to determine if any significant changes have occurred over the study period. No sedimentation or significant variation in parameters indicates good stability.^{[1][10]}

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References

- [1. hrcak.srce.hr](http://hrcak.srce.hr) [hrcak.srce.hr]
- [2. ijppr.humanjournals.com](http://ijppr.humanjournals.com) [ijppr.humanjournals.com]
- [3. researchgate.net](http://researchgate.net) [researchgate.net]
- [4. Influence of cyclodextrin complexation on piroxicam gel formulations - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. acta.pharmaceutica.farmaceut.org](http://acta.pharmaceutica.farmaceut.org) [acta.pharmaceutica.farmaceut.org]
- [6. saspublishers.com](http://saspublishers.com) [saspublishers.com]
- [7. EP1374906B1 - A process for the preparation of piroxicam: beta-cyclodextrin inclusion compounds - Google Patents](#) [patents.google.com]
- [8. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [9. Formulation and evaluation of Piroxicam nanosponge for improved internal solubility and analgesic activity - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [10. ijptjournal.com](http://ijptjournal.com) [ijptjournal.com]
- [11. alliedacademies.org](http://alliedacademies.org) [alliedacademies.org]
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